

Application Notes and Protocols for LysoTracker Blue DND-22 Live Cell Imaging

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Compound of Interest

Compound Name: LysoTracker Blue DND-22

Cat. No.: B1264344

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Introduction

LysoTracker Blue DND-22 is a fluorescent probe that is highly selective for acidic organelles in live cells.^{[1][2]} As a cell-permeable dye, it consists of a fluorophore linked to a weak base that is only partially protonated at neutral pH, allowing it to freely cross cell membranes.^{[1][2]} Once inside the cell, the probe accumulates in acidic compartments, such as lysosomes and late endosomes, where the low pH causes the weakly basic moiety to become protonated.^{[1][3]} This protonation traps the dye within the organelle, leading to a localized and intense blue fluorescent signal.^[1] **LysoTracker Blue DND-22** is a valuable tool for investigating the morphology, trafficking, and dynamics of lysosomes in real-time, which are crucial for cellular processes including metabolism, signaling, autophagy, and degradation.^{[1][3]}

Data Presentation

The following table summarizes the key quantitative data for the use of **LysoTracker Blue DND-22** in live cell imaging applications.

Parameter	Value	Reference
Excitation Maximum	373 nm	[3] [4] [5]
Emission Maximum	422 nm	[3] [4] [5]
Recommended Filter Set	DAPI	[1]
Working Concentration	50 - 100 nM	[3]
Optimal Incubation Time	30 minutes to 1.5 hours	[3]
Cell Permeability	Yes	[1]
Fixability	No	[1]

Experimental Protocols

This section provides detailed protocols for staining both adherent and suspension cells with **LysoTracker Blue DND-22** for live cell fluorescence microscopy.

Reagent Preparation (1 mM Stock Solution)

- Before opening, allow the vial of **LysoTracker Blue DND-22** to warm to room temperature.
- Briefly centrifuge the vial to ensure the DMSO solution is at the bottom.[\[2\]](#)
- Prepare a 1 mM stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- Store the stock solution at -20°C, protected from light and moisture.[\[4\]](#)

Staining Protocol for Adherent Cells

- Cell Culture: Grow adherent cells on sterile glass coverslips or in appropriate cell culture imaging dishes to the desired confluence.
- Prepare Staining Solution: On the day of the experiment, dilute the 1 mM **LysoTracker Blue DND-22** stock solution to a final working concentration of 50-100 nM in your normal cell culture medium.[\[3\]](#) Pre-warm the staining solution to 37°C. Note: The optimal concentration may vary depending on the cell type and experimental conditions. A titration experiment is recommended to determine the ideal concentration.

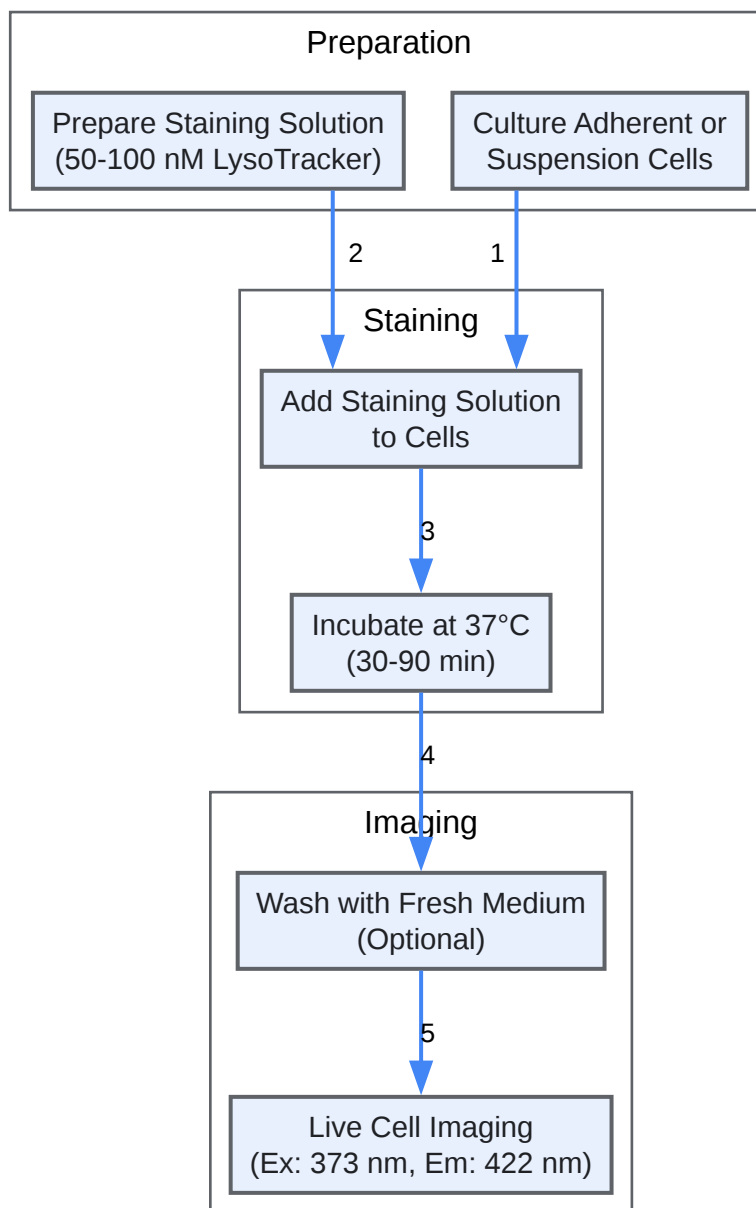
- **Cell Staining:** Remove the culture medium from the cells and add the pre-warmed staining solution.
- **Incubation:** Incubate the cells for 30 minutes to 1.5 hours at 37°C in a 5% CO₂ incubator.[3]
Note: Prolonged incubation times (over 2 hours) may lead to cellular toxicity or disrupt lysosomal pH.[3]
- **Washing (Optional):** For clearer imaging and reduced background fluorescence, you can replace the staining solution with fresh, pre-warmed imaging medium (e.g., HBSS or phenol red-free medium) just before visualization.[6]
- **Imaging:** Observe the stained cells using a fluorescence microscope equipped with a filter set appropriate for DAPI (Excitation: ~373 nm, Emission: ~422 nm).[1][4] Maintain physiological conditions (37°C and 5% CO₂) during imaging for time-lapse experiments.[6]

Staining Protocol for Suspension Cells

- **Cell Culture:** Grow suspension cells in the appropriate culture medium.
- **Prepare Staining Solution:** Dilute the 1 mM **LysoTracker Blue DND-22** stock solution to a final working concentration of 50-100 nM in your normal cell culture medium.[3] Pre-warm the staining solution to 37°C.
- **Cell Staining:** Centrifuge the cell suspension to obtain a pellet and aspirate the supernatant.[2][7] Gently resuspend the cells in the pre-warmed staining solution.
- **Incubation:** Incubate the cells for 30 minutes to 1.5 hours at 37°C in a 5% CO₂ incubator.[2][3]
- **Washing:** Centrifuge the incubated cells to form a pellet. Aspirate the staining solution and resuspend the cells in fresh, pre-warmed imaging medium.[2][7]
- **Imaging:** Transfer the cell suspension to a suitable imaging vessel (e.g., a coverslip-bottom dish). Allow the cells to settle briefly before observing them with a fluorescence microscope using a DAPI filter set.[1]

Mandatory Visualization

The following diagram illustrates the general experimental workflow for staining live cells with **LysoTracker Blue DND-22**.



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Caption: Workflow for **LysoTracker Blue DND-22** live cell staining and imaging.

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References

- 1. Invitrogen™ LysoTracker™ Blue DND-22, special packaging | Fisher Scientific [fishersci.ca]
- 2. bioluminor.com [bioluminor.com]
- 3. LysoTracker | AAT Bioquest [aatbio.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Spectrum [LysoTracker Blue] | AAT Bioquest [aatbio.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. tools.thermofisher.com [tools.thermofisher.com]
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